

The Role of UNC7145 in Elucidating NSD2-PWWP1 Domain Function: A Technical Guide

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Compound of Interest

Compound Name: UNC7145

Cat. No.: B15587662

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Introduction

Nuclear Receptor Binding SET Domain Protein 2 (NSD2), also known as MMSET and WHSC1, is a crucial histone methyltransferase responsible for the dimethylation of histone H3 at lysine 36 (H3K36me2). This epigenetic mark is predominantly associated with active gene transcription.^{[1][2][3]} NSD2's function is intricately regulated by its various domains, including the N-terminal PWWP1 domain, which recognizes H3K36me2 on nucleosomes, thereby stabilizing NSD2 at chromatin.^{[4][5][6]} Dysregulation of NSD2 activity is implicated in various cancers, making it a compelling target for therapeutic intervention.^{[7][8]}

This technical guide focuses on the use of **UNC7145**, a critical negative control compound, in conjunction with the chemical probe UNC6934 to investigate the function of the NSD2-PWWP1 domain. UNC6934 is a potent and selective antagonist of the NSD2-PWWP1 domain, competitively inhibiting its interaction with H3K36me2.^{[1][4][9]} In contrast, **UNC7145** is a structurally similar analog that exhibits negligible binding to the NSD2-PWWP1 domain and serves to demonstrate that the observed cellular and biochemical effects of UNC6934 are due to its specific on-target activity.^{[1][7]}

Mechanism of Action of UNC6934 and the Role of UNC7145

UNC6934 binds to the aromatic cage of the NSD2-PWWP1 domain, the same pocket that recognizes the H3K36me2 mark.[\[1\]](#)[\[4\]](#) This direct competition prevents the PWWP1 domain from engaging with its histone ligand, leading to the displacement of NSD2 from chromatin.[\[1\]](#)[\[2\]](#) A key consequence of this displacement is the relocalization of NSD2 to the nucleolus.[\[1\]](#)[\[4\]](#)[\[9\]](#)

UNC7145, differing from UNC6934 by the substitution of a cyclopropyl group with an isopropyl group, shows a dramatic loss of binding affinity for the NSD2-PWWP1 domain.[\[7\]](#) This makes it an ideal negative control to differentiate specific effects of PWWP1 inhibition from off-target or compound-specific effects.

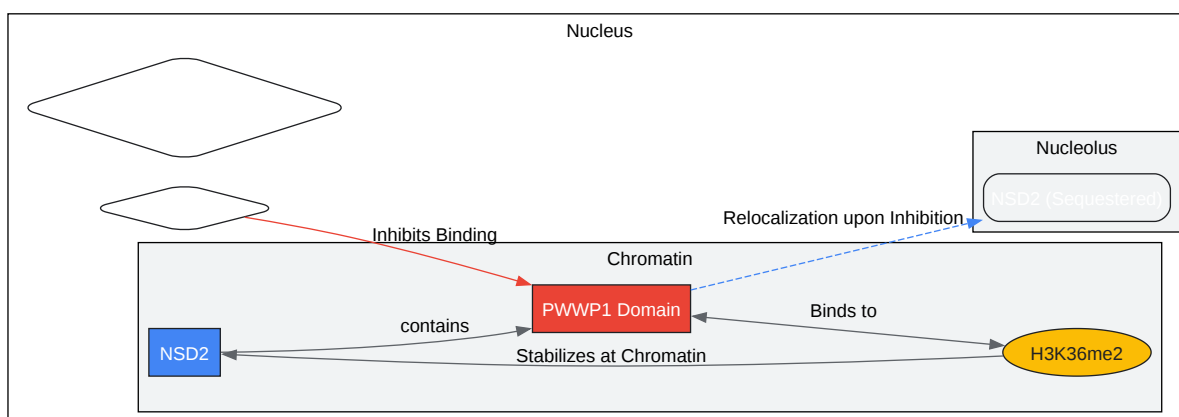
Quantitative Data Summary

The following tables summarize the key quantitative data for UNC6934 and its negative control, **UNC7145**, in various biochemical and cellular assays.

Compound	Assay	Target	Value	Reference
UNC6934	Surface Plasmon Resonance (SPR)	NSD2-PWWP1	Kd = 91 ± 8 nM	[1]
UNC7145	Surface Plasmon Resonance (SPR)	NSD2-PWWP1	No measurable binding	[1]
UNC6934	AlphaScreen	NSD2-PWWP1 : H3K36me2 Nucleosome	IC50 = 104 ± 13 nM	[1]
UNC7145	AlphaScreen	NSD2-PWWP1 : H3K36me2 Nucleosome	No measurable effect	[1]
UNC6934	NanoBRET Cellular Assay	NSD2-PWWP1 : Histone H3.3	EC50 = 1.23 ± 0.25 µM	[1]
UNC7145	NanoBRET Cellular Assay	NSD2-PWWP1 : Histone H3.3	No measurable effect	[1]

Signaling Pathway and Experimental Workflows

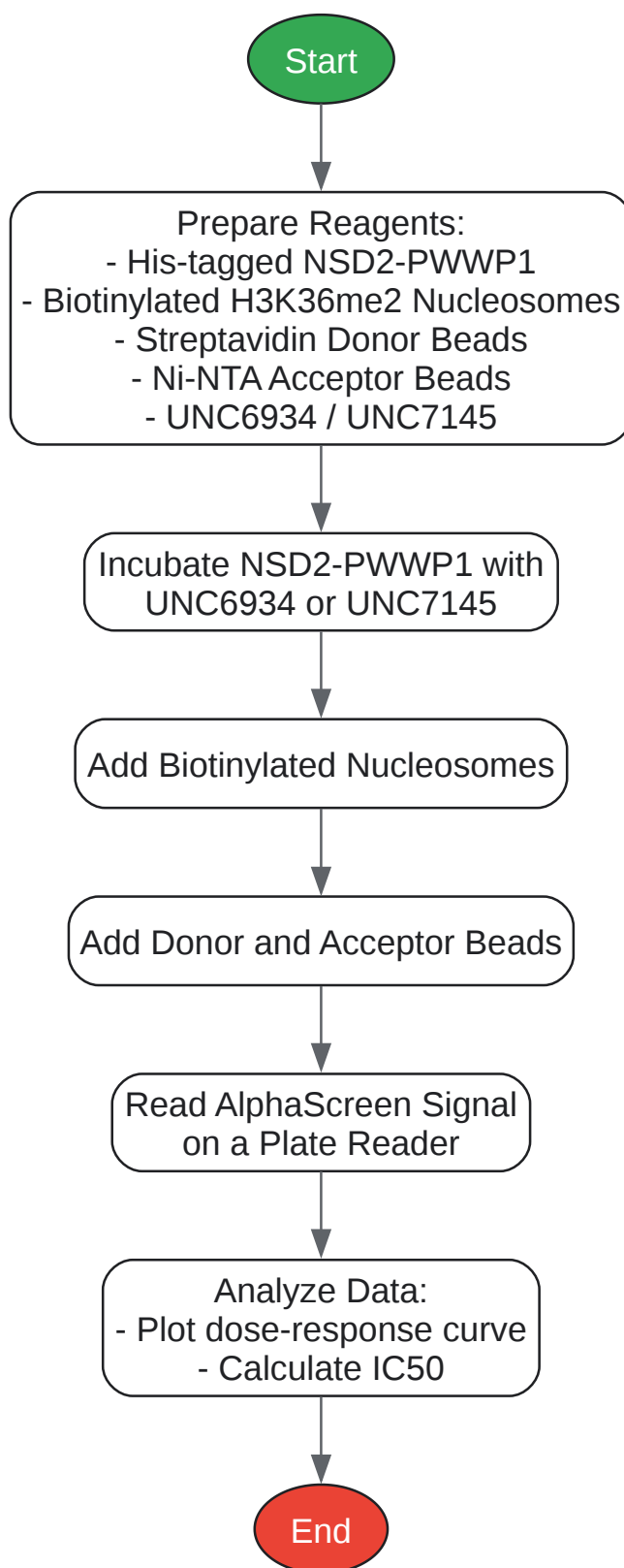
NSD2-PWWP1 Signaling and Inhibition



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Caption: NSD2-PWWP1 interaction with H3K36me2 and its inhibition by UNC6934.

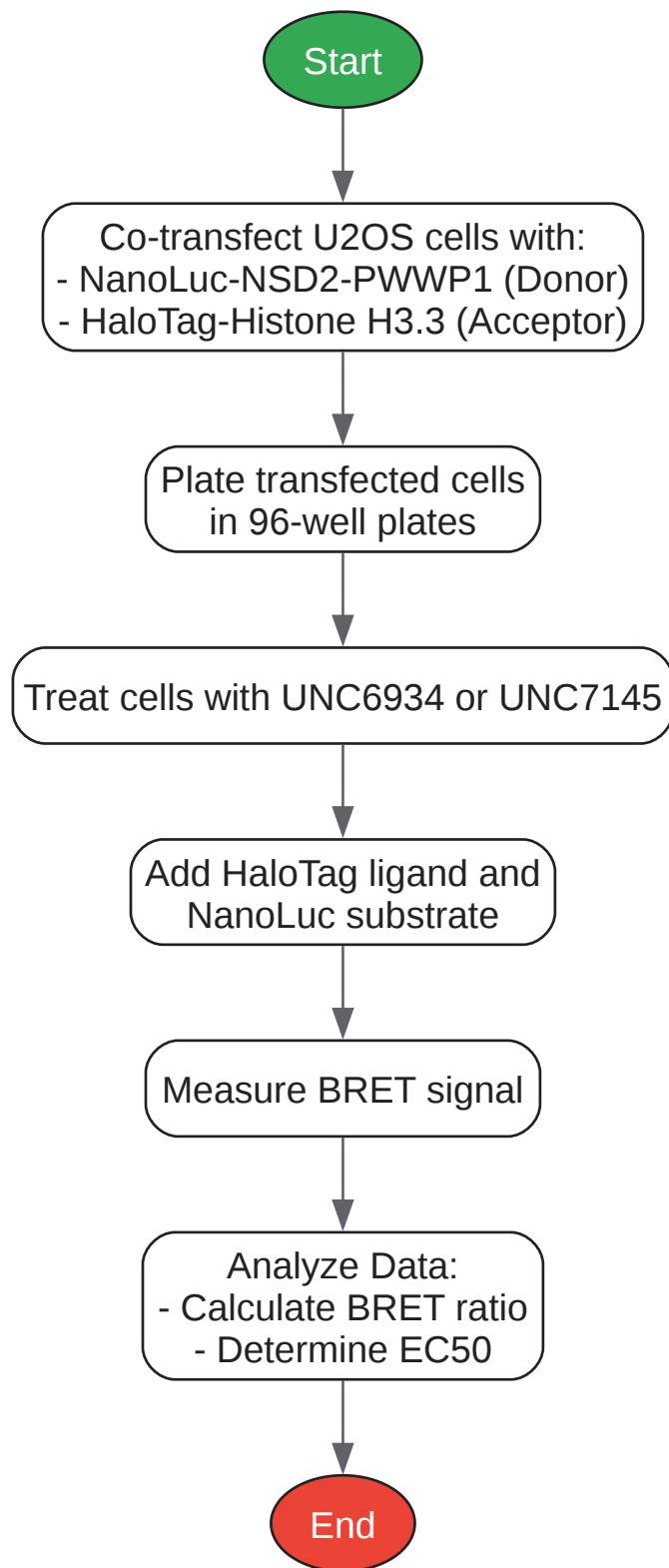
Experimental Workflow: AlphaScreen Assay



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Caption: Workflow for the AlphaScreen-based proximity assay.

Experimental Workflow: NanoBRET Cellular Assay



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References

- 1. researchgate.net [researchgate.net]
- 2. medchemexpress.com [medchemexpress.com]
- 3. A chemical probe targeting the PWWP domain alters NSD2 nucleolar localization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. A chemical probe targeting the PWWP domain alters NSD2 nucleolar localization - PMC [pmc.ncbi.nlm.nih.gov]
- 5. biorxiv.org [biorxiv.org]
- 6. biorxiv.org [biorxiv.org]
- 7. NSD2(PWWP1) and histone H3 interaction cellular assay – openlabnotebooks.org [openlabnotebooks.org]
- 8. Development of a High-throughput NanoBRET Screening Platform to Identify Modulators of the RAS/RAF Interaction - PMC [pmc.ncbi.nlm.nih.gov]
- 9. selleckchem.com [selleckchem.com]
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